

Solubility Profile of 1-Bromooctane-d4 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromooctane-d4

Cat. No.: B15140128

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This technical guide provides an in-depth overview of the solubility characteristics of **1-Bromooctane-d4** in various organic solvents. Due to the limited availability of direct solubility data for the deuterated compound, this guide leverages data from its non-deuterated analog, 1-bromooctane. The substitution of deuterium for protium at the C1 position is not expected to significantly alter the fundamental solubility properties in organic media.

Core Principles of Solubility

The solubility of a compound is largely governed by the principle of "like dissolves like." This means that substances with similar polarities tend to be soluble in one another.^[1] 1-Bromooctane, and by extension **1-Bromooctane-d4**, is a non-polar molecule due to its long hydrocarbon chain.^[2] This characteristic dictates its solubility behavior in different types of solvents.

Qualitative Solubility Data

Based on available information for 1-bromooctane, the following table summarizes its solubility in various organic solvents. It is important to note that these are qualitative descriptions, and quantitative data is not readily available in the public domain.

Solvent Class	Solvent Examples	Solubility of 1-Bromooctane	Expected Solubility of 1-Bromooctane-d4
Non-Polar	Hexane, Toluene	Highly Soluble[2]	Highly Soluble
Polar Aprotic	Acetone, THF	Soluble	Soluble
Polar Protic	Ethanol, Methanol	Miscible[3]	Miscible
Very Polar	Water	Insoluble[3][4][5]	Insoluble

Experimental Determination of Solubility: A General Protocol

While specific experimental protocols for determining the solubility of **1-Bromooctane-d4** were not found, a general method for determining the solubility of a liquid in a liquid solvent involves the following steps:

- **Material Preparation:** Obtain the solute (**1-Bromooctane-d4**) and a selection of organic solvents of known purity.
- **Temperature Control:** Maintain a constant temperature for the experiment, as solubility is temperature-dependent.
- **Incremental Addition:** Start with a known volume of the solvent in a sealed container. Incrementally add small, known volumes of the solute.
- **Mixing:** After each addition, vigorously mix the solution to ensure it reaches equilibrium.
- **Observation:** Carefully observe the solution for any signs of insolubility, such as the formation of a separate layer or cloudiness.
- **Saturation Point:** The point at which the addition of the solute results in a persistent second phase is the saturation point.
- **Quantification:** The total volume of the solute added to the known volume of the solvent at the saturation point can be used to calculate the solubility, often expressed in terms of

volume/volume percentage or mole fraction.

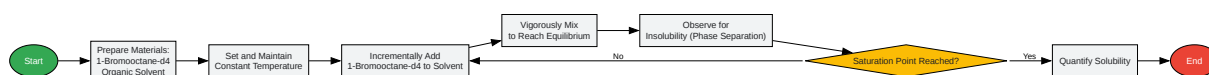
Visualization of Solubility Principles

The following diagram illustrates the "like dissolves like" principle as it applies to **1-Bromooctane-d4**.

Figure 1: "Like Dissolves Like" Principle for **1-Bromooctane-d4**.

Experimental Workflow for Solubility Determination

The logical flow for determining the solubility of **1-Bromooctane-d4** in an organic solvent can be visualized as follows:



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Figure 2: General Experimental Workflow for Solubility Determination.

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References

- 1. Khan Academy [khanacademy.org]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. 1-Bromooctane | 111-83-1 [chemicalbook.com]
- 4. 1-Bromooctane | lookchem [lookchem.com]
- 5. echemi.com [echemi.com]

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